Understanding the Molecular Architecture and its Implications for Stability

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Compound of Interest

Compound Name:	*1-Boc-4-morpholinopiperidine*
CAS No.:	*125541-20-0*
Cat. No.:	*B1602240*

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1-Boc-4-morpholinopiperidine is a bifunctional molecule featuring a piperidine ring N-protected with a tert-butoxycarbonyl (Boc) group and substituted at the 4-position with a morpholino moiety. The stability of the overall structure is dictated by the chemical robustness of these individual components.

- The tert-Butoxycarbonyl (Boc) Protecting Group: The Boc group is one of the most widely utilized amine protecting groups in organic synthesis. Its popularity stems from its general stability towards a broad range of nucleophiles and basic conditions.[1] However, it is designed to be readily cleaved under acidic conditions, a characteristic that defines its primary degradation pathway.[2][3]

- The Piperidine and Morpholine Rings: Both the piperidine and morpholine moieties are saturated heterocyclic rings. They are generally stable and resistant to a wide range of reaction conditions. However, like most amines and ethers, they can be susceptible to strong oxidizing agents. The degradation of the morpholine ring, for instance, can be initiated by the cleavage of a C-N bond, a process observed in microbial degradation pathways.[4][5]

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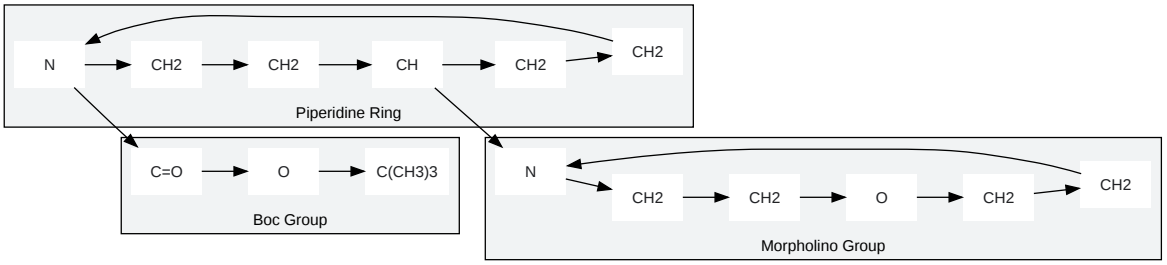

Figure 1. Chemical Structure of 1-Boc-4-morpholinopiperidine

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Caption: Structure of **1-Boc-4-morpholinopiperidine**.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Boc-4-morpholinopiperidine** is presented below. These values are essential for safe handling and for designing experimental protocols.

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Property	Value	Source
Molecular Formula	$C_{14}H_{26}N_2O_3$	-
Molecular Weight	270.37 g/mol	-
Appearance	White to off-white solid/crystalline powder	[6]
Melting Point	40 - 46 °C	[7]
Boiling Point	100 - 115 °C at 0.15 - 0.20 mmHg	
Flash Point	> 230 °F (> 110 °C)	[8]

Core Stability and Degradation Pathways

Under recommended storage conditions, **1-Boc-4-morpholinopiperidine** is a stable compound.[7][8] However, deviation from these conditions can lead to degradation, primarily through the cleavage of the acid-labile Boc group.

Primary Degradation Pathway: Acid-Catalyzed Deprotection

The most significant vulnerability of **1-Boc-4-morpholinopiperidine** is its susceptibility to acid. The Boc group is readily removed by strong acids such as trifluoroacetic acid (TFA), hydrochloric acid (HCl), or even weaker acids upon heating.[3][9] This deprotection reaction proceeds via protonation of the carbamate oxygen, followed by the loss of a stable tert-butyl cation, which typically forms isobutylene. The resulting carbamic acid is unstable and rapidly decarboxylates to yield the free secondary amine, 4-morpholinopiperidine, and carbon dioxide.[2]

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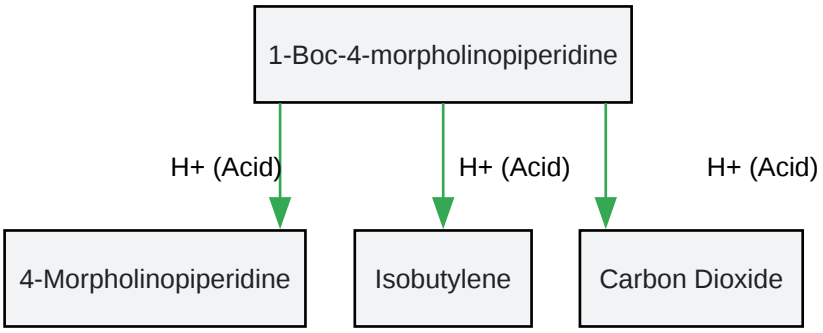

Figure 2. Acid-Catalyzed Degradation Pathway

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Caption: Primary degradation route via acid-catalyzed deprotection.

This degradation is generally undesirable during storage but is the basis of its utility in multi-step synthesis, where the Boc group is intentionally removed at a specific stage.

Other Potential Degradation Routes

- Thermal Decomposition: While the compound has a high boiling point under vacuum, excessive or prolonged heating can lead to decomposition. Upon combustion, it is expected to produce hazardous decomposition products, including carbon oxides and nitrogen oxides.[7][8]

- Oxidative Degradation: Contact with strong oxidizing agents should be avoided as they can potentially cleave the morpholine or piperidine rings.[7][8]

Recommended Storage and Handling Protocols

To ensure the long-term stability and purity of **1-Boc-4-morpholinopiperidine**, adherence to proper storage and handling procedures is critical.

Optimal Storage Conditions

The following table summarizes the recommended storage conditions based on information from safety data sheets and best practices for amine-containing compounds.[7][8][10][11]

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Parameter	Recommendation	Rationale
Temperature	Store in a cool place.[8] Long-term storage at -20°C is also an option for enhanced stability.[12]	Minimizes the rate of potential degradation reactions.
Atmosphere	Keep container tightly closed in a dry and well-ventilated place.[8][10]	Protects from atmospheric moisture and acidic gases (e.g., CO_2) that could slowly degrade the compound.
Light	Store in a light-resistant container.	While not explicitly stated as highly light-sensitive, protection from UV light is a good general practice for complex organic molecules.
Inert Gas	For high-purity applications or very long-term storage, storing under an inert atmosphere (e.g., Argon or Nitrogen) is advisable.	Prevents slow oxidation and degradation from atmospheric components.

Incompatible Materials

To prevent chemical reactions and degradation, **1-Boc-4-morpholinopiperidine** should be stored separately from the following substances:

- Strong Oxidizing Agents[7][8]
- Strong Acids[10]

Safe Handling Procedures

When working with **1-Boc-4-morpholinopiperidine**, researchers should adhere to standard laboratory safety protocols:

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- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors.[7][10]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.[6][10]
- Hygiene: Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing.[7][10]

Protocol for Stability and Purity Assessment

Regularly assessing the purity of **1-Boc-4-morpholinopiperidine**, especially for lots that have been stored for an extended period, is a crucial aspect of quality control. High-Performance Liquid Chromatography (HPLC) is a robust method for this purpose.[13]

Experimental Workflow: HPLC Purity Analysis

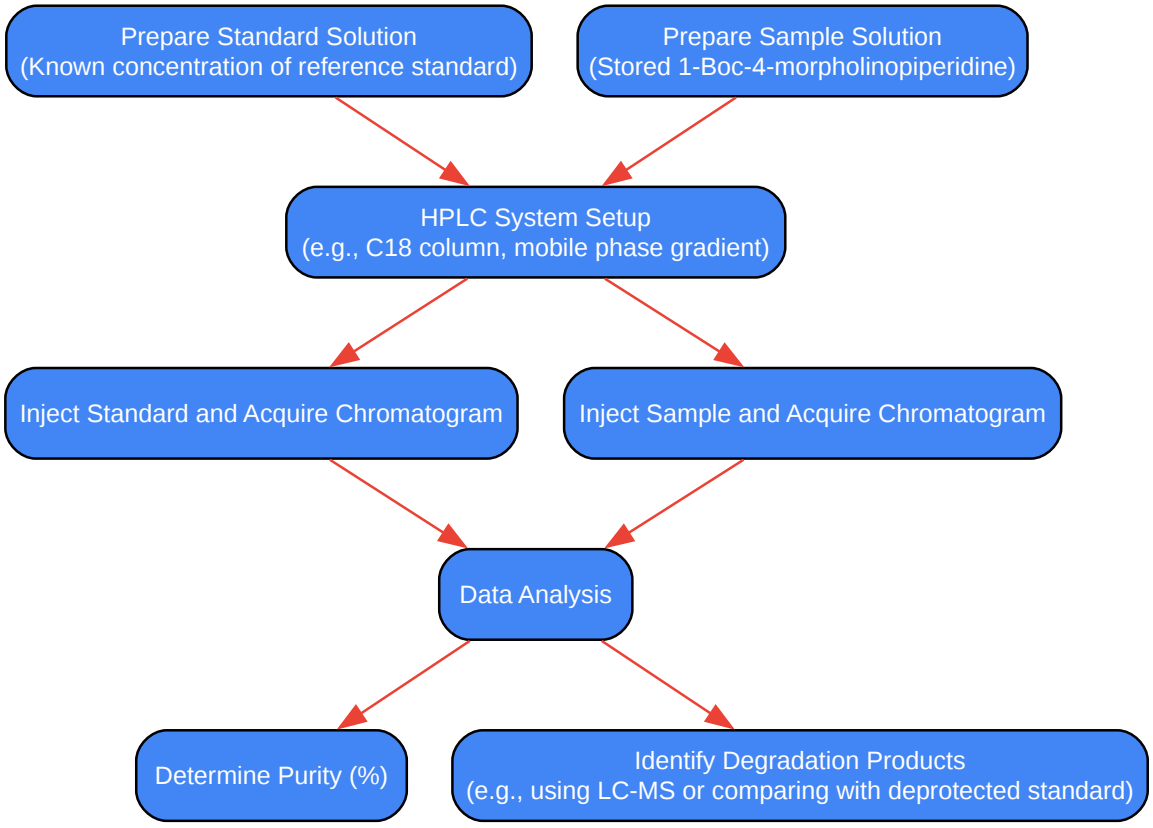

Figure 3. Workflow for HPLC Stability Assessment

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